

Technical Support Center: C₂₉H₂₇N₂O₁₀P (MAP Intermediate)[1]

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Compound of Interest

Compound Name: C₂₉H₂₇N₂O₁₀P
CAS No.: 396717-61-6; 90776-59-3
Cat. No.: B2462356

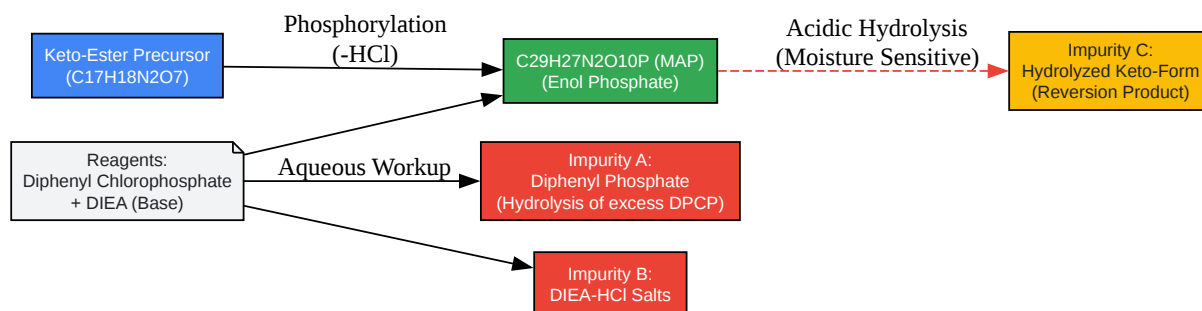
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Product Identity: Beta-Methyl Vinyl Phosphate (MAP) Systematic Name: 4-Nitrobenzyl (4R,5R,6S)-3-[(diphenoxyphosphoryl)oxy]-6-[(1R)-1-hydroxyethyl]-4-methyl-7-oxo-1-azabicyclo[3.2.0]hept-2-ene-2-carboxylate Application: Key intermediate for Meropenem/Doripenem side-chain coupling.[1]

Core Reaction & Impurity Profile

To troubleshoot effectively, you must understand the source of the byproducts. The synthesis typically involves reacting the Keto-Ester Precursor with Diphenyl Chlorophosphate (DPCP) in the presence of a base (e.g., Diisopropylethylamine, DIEA).[1]

Reaction Pathway & Byproducts (DOT Diagram)[1]



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Figure 1: Reaction pathway showing the formation of $C_{29}H_{27}N_2O_{10}P$ and critical byproducts derived from reagents and hydrolytic instability.[1]

Troubleshooting Guide: Impurity Removal

The following table addresses the specific removal of byproducts identified in the $C_{29}H_{27}N_2O_{10}P$ reaction matrix.

Issue / Impurity	Chemical Identity	Root Cause	Removal / Correction Protocol
Excess Phosphorylating Agent	Diphenyl Chlorophosphate (DPCP)	Added in excess (1.1–1.2 eq) to drive reaction to completion. [1]	Quench & Wash: Quench reaction with cold sodium bicarbonate (NaHCO_3) solution. [1] DPCP hydrolyzes to diphenyl phosphate, which is water-soluble at $\text{pH} > 7$. [1]
Stubborn Phosphorus Residue	Diphenyl Phosphate $(\text{PhO})_2\text{PO}_2\text{H}$	Hydrolysis product of DPCP; co-crystallizes with product. [1]	Crystallization: The MAP intermediate crystallizes well from Ethyl Acetate/Hexane or Isopropanol (IPA). [1] Diphenyl phosphate remains in the mother liquor.
Reversion to Starting Material	Keto-Ester Precursor	Moisture intrusion or Acidic conditions during workup. [1] The enol phosphate bond is acid-labile.	pH Control: Maintain workup pH between 6.5 and 8.0. Avoid strong acid washes. Dry organic layers thoroughly with MgSO_4 before concentration.
Base Salts	DIEA-HCl / TEA-HCl	Byproduct of the elimination step. [1]	Aqueous Partition: These salts are highly water-soluble. [1] A standard brine/water wash removes >99%.
Isomer Contamination	4S-Isomer	Epimerization at C4 during the reaction	Recrystallization: The (4R,5R,6S) isomer is

(rare but possible).[1] thermodynamically favored in the crystal lattice.[1] Recrystallize from MeOH/H₂O or Acetone/IPA if isomer content >1%.[1]

Validated Purification Protocol

This protocol focuses on the crystallization-driven removal of diphenyl phosphate byproducts, which is the industry standard for this intermediate.[1]

Step 1: Workup (Phase Separation)

- Quench: Pour the reaction mixture (usually in Acetonitrile or DCM) into cold saturated NaHCO₃.
 - Why? Neutralizes HCl generated and hydrolyzes remaining chlorophosphate.[1]
- Extraction: Extract with Ethyl Acetate (EtOAc).[1]
 - Note: Avoid chlorinated solvents if possible for the final step, as they solubilize the phosphate impurities too well.[1]
- Wash: Wash the organic layer with 10% NaCl (Brine).[1]
 - Critical: Do not use acidic washes (e.g., 1N HCl) as this will hydrolyze the enol phosphate back to the keto-ester.[1]
- Drying: Dry over anhydrous Na₂SO₄ and filter.

Step 2: Crystallization (The Purification Engine)

The C₂₉H₂₇N₂O₁₀P intermediate is a solid (MP ~126-130°C).[1] Crystallization is superior to chromatography for removing phosphorus impurities.[1]

- Concentration: Concentrate the EtOAc solution under reduced pressure at <40°C.

- Warning: High heat causes degradation.
- Solvent Swap (Optional): If the reaction was in DCM, swap solvent to EtOAc.
- Anti-solvent Addition:
 - Dissolve the crude oil in minimal warm EtOAc (45°C).
 - Slowly add Diisopropyl Ether (IPE) or Hexane dropwise until turbidity persists.[\[1\]](#)
 - Ratio target: 1:3 (Solvent:Anti-solvent).[\[1\]](#)
- Cooling: Cool slowly to Room Temperature, then to 0–5°C for 2 hours.
- Filtration: Filter the white crystalline solid. Wash the cake with cold Hexane/IPE.
 - Result: Diphenyl phosphate impurities remain in the filtrate.

FAQ: Handling & Stability

Q: My product ($C_{29}H_{27}N_2O_{10}P$) is turning into a gum/oil instead of a solid. Why? A: This usually indicates residual solvent or high levels of Diphenyl Phosphate.

- Fix: Dissolve the gum in a small amount of Methanol, then precipitate by pouring into a large volume of cold water. Alternatively, seed the EtOAc/Hexane mixture with a pure crystal of MAP.

Q: Can I use Silica Gel Chromatography? A: Yes, but use caution. Silica is slightly acidic.

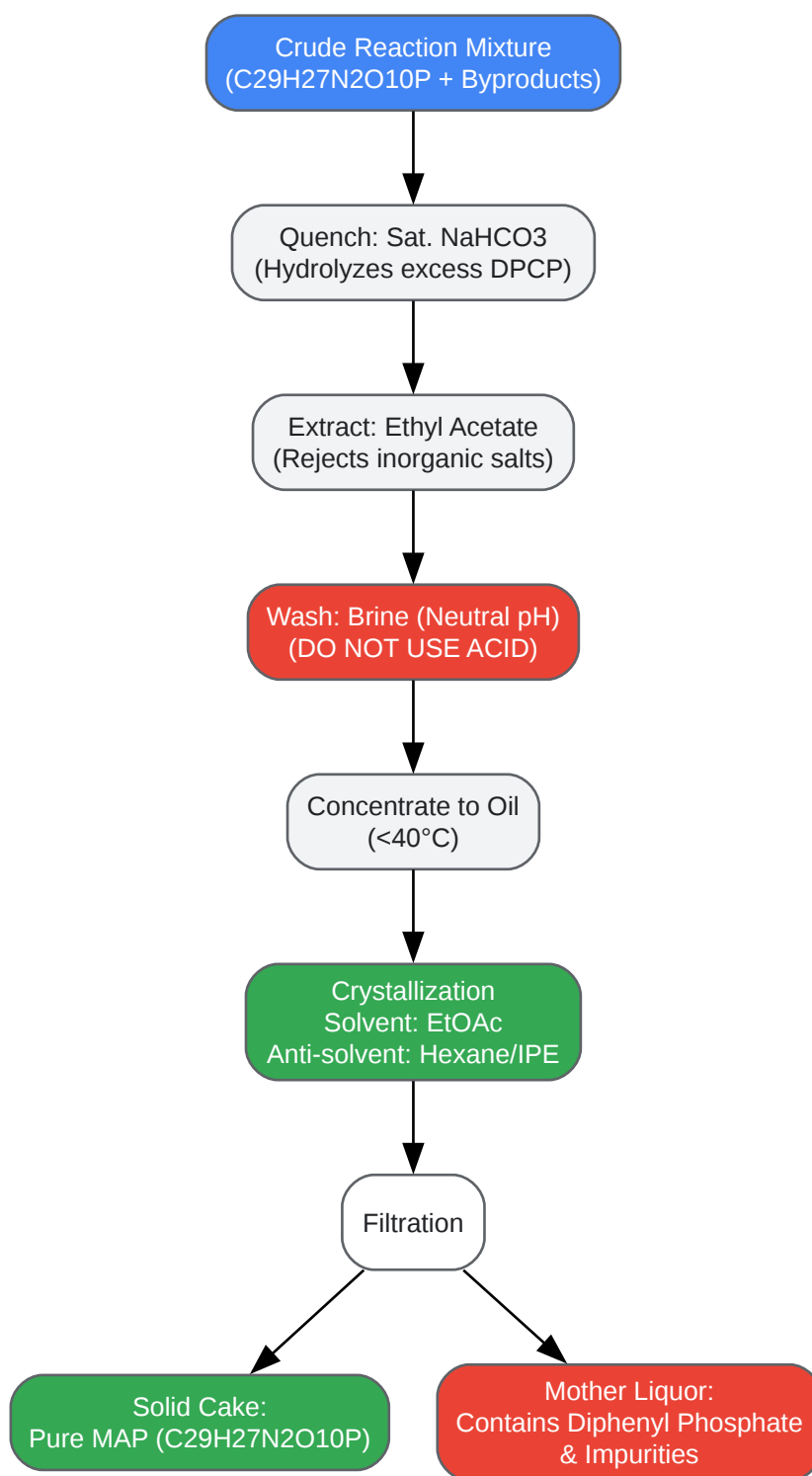
- Modification: Pre-treat the silica column with 1% Triethylamine (TEA) in the eluent to neutralize acidity.[\[1\]](#)
- Eluent: Gradient of Hexane:EtOAc (start 80:20, move to 50:50). The product is UV active (Nitrobenzyl group).

Q: The NMR shows a doublet at ~5.5 ppm. Is this the product? A: No. The vinyl proton of the enol phosphate typically appears around 6.0–6.5 ppm (depending on solvent). A signal at 5.5

ppm often indicates the Keto-form (hydrolysis product). Check your ^{31}P NMR; the product should show a single peak around -10 to -15 ppm (phosphate ester region).

Q: How do I store $\text{C}_{29}\text{H}_{27}\text{N}_2\text{O}_{10}\text{P}$? A: Store at 2–8°C under Argon/Nitrogen. It is stable for months in solid form but degrades rapidly in solution if moisture is present.

Workflow Logic Visualization



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Figure 2: Logical flow for the isolation of MAP, emphasizing the rejection of phosphate impurities into the mother liquor.[1]

References

- PubChem. (2025).[1] Compound Summary: (4-nitrophenyl)methyl (4R,5R,6S)-3-[(diphenoxyphosphoryl)oxy]-6-[(1R)-1-hydroxyethyl]-4-methyl-7-oxo-1-azabicyclo[3.2.0]hept-2-ene-2-carboxylate (CID 10304013).[1] National Library of Medicine. [\[Link\]](#)
- Yuan, F., et al. (2015).[2] X-ray powder diffraction data for beta-methyl vinyl phosphate (C₂₉H₂₇N₂O₁₀P).[1][2][3] Powder Diffraction, 30(2), 168-170. Cambridge University Press. [\[Link\]](#)[1]
- Sun, T., et al. (2011).[1] Synthesis of Meropenem.[2][3] In Process Chemistry in the Pharmaceutical Industry, Vol 2. CRC Press. (General reference for Carbapenem side-chain coupling strategies).

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Sources

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- 2. X-ray powder diffraction data for beta-methyl vinyl phosphate (C₂₉H₂₇N₂O₁₀P) | Powder Diffraction | Cambridge Core [[cambridge.org](https://www.cambridge.org)]
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